

A Comprehensive Technical Guide to 1,3-Dimethylimidazolium Bicarbonate

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Compound of Interest

Compound Name: *1,3-Dimethylimidazolium
bicarbonate*

Cat. No.: *B3310144*

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CAS Number: 945017-57-2

This in-depth technical guide provides a comprehensive overview of **1,3-dimethylimidazolium bicarbonate**, a promising ionic liquid with potential applications across various scientific disciplines. The document is intended for researchers, scientists, and drug development professionals, offering detailed information on its physicochemical properties, synthesis, and potential applications, with a focus on its role in sustainable chemistry and potential relevance to the pharmaceutical industry.

Physicochemical Properties

1,3-Dimethylimidazolium bicarbonate is an ionic liquid composed of a 1,3-dimethylimidazolium cation and a bicarbonate anion. Its properties are influenced by the nature of these ions and their interactions. While extensive experimental data for this specific salt is not widely published, its fundamental properties can be derived from computational data and comparison with similar imidazolium-based ionic liquids.

Table 1: Computed Physicochemical Properties of **1,3-Dimethylimidazolium Bicarbonate**

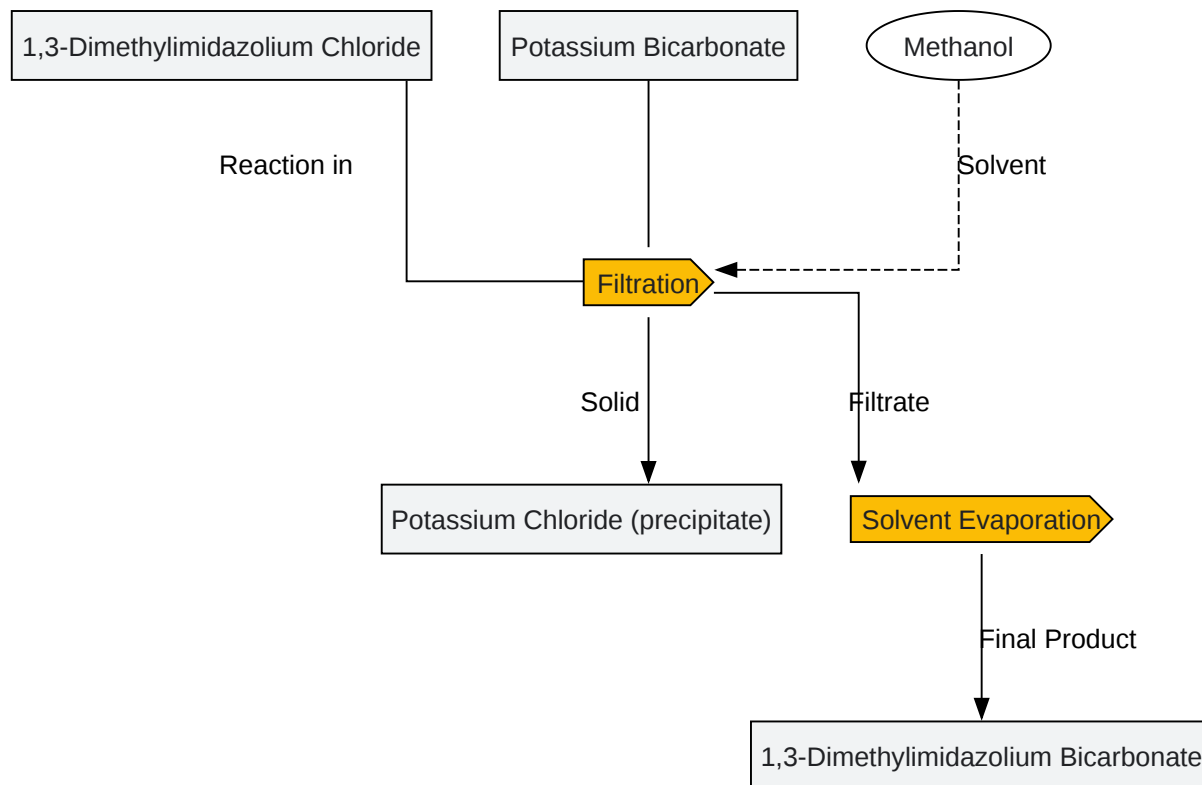
Property	Value	Source
Molecular Formula	C6H10N2O3	PubChem[1]
Molecular Weight	158.16 g/mol	PubChem[1]
Exact Mass	158.06914219 Da	PubChem[1]
IUPAC Name	1,3-dimethylimidazol-1-ium;hydrogen carbonate	PubChem[1]
InChI	InChI=1S/C5H9N2.CH2O3/c1-6-3-4-7(2)5-6;2-1(3)4/h3-5H,1-2H3;(H2,2,3,4)/q+1;/p-1	PubChem[1]
InChIKey	CFCNWHQKGUZEDB-UHFFFAOYSA-M	PubChem[1]
SMILES	CN1C=C--INVALID-LINK--C.C(=O)(O)[O-]	PubChem[1]

Synthesis of 1,3-Dimethylimidazolium Bicarbonate

The synthesis of **1,3-dimethylimidazolium bicarbonate** can be achieved through several routes, with anion exchange being a common and versatile method. This approach allows for the preparation of a wide range of ionic liquids with tailored properties.

Anion Exchange from 1,3-Dimethylimidazolium Halide

A prevalent method for synthesizing imidazolium bicarbonate salts involves the metathesis of a 1,3-dimethylimidazolium halide (e.g., chloride or bromide) with a bicarbonate salt, such as potassium bicarbonate (KHCO₃).^[2] This reaction is typically carried out in a suitable solvent, such as methanol, followed by the removal of the resulting inorganic salt precipitate.



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Anion exchange synthesis of **1,3-dimethylimidazolium bicarbonate**.

Experimental Protocol: Anion Exchange Synthesis

Materials:

- 1,3-dimethylimidazolium chloride
- Potassium bicarbonate (KHCO_3)
- Methanol (anhydrous)
- Round-bottom flask

- Magnetic stirrer
- Filtration apparatus (e.g., Büchner funnel)
- Rotary evaporator

Procedure:

- Dissolve 1,3-dimethylimidazolium chloride in anhydrous methanol in a round-bottom flask with stirring.
- In a separate container, prepare a saturated solution of potassium bicarbonate in anhydrous methanol.
- Slowly add the potassium bicarbonate solution to the 1,3-dimethylimidazolium chloride solution while stirring vigorously. A white precipitate of potassium chloride will form.
- Continue stirring the mixture at room temperature for 24 hours to ensure complete reaction.
- Remove the potassium chloride precipitate by filtration under reduced pressure.
- Wash the precipitate with a small amount of anhydrous methanol to recover any remaining product.
- Combine the filtrate and the washings.
- Remove the methanol from the filtrate using a rotary evaporator to yield **1,3-dimethylimidazolium bicarbonate** as the final product.
- Dry the product under high vacuum to remove any residual solvent.

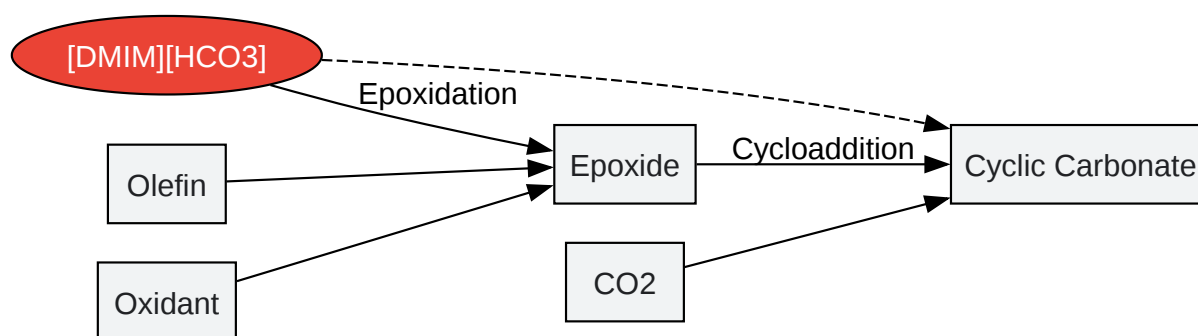
Characterization: The structure and purity of the synthesized **1,3-dimethylimidazolium bicarbonate** can be confirmed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C) and Fourier-Transform Infrared (FTIR) spectroscopy.

Potential Applications

Imidazolium-based ionic liquids are renowned for their versatility as "green" solvents and catalysts in a myriad of chemical transformations. **1,3-Dimethylimidazolium bicarbonate**, with its basic bicarbonate anion, offers unique catalytic and reactive properties.

Catalysis in Organic Synthesis

Imidazolium hydrogen carbonates have demonstrated efficacy as bifunctional catalysts.[3] The bicarbonate anion can act as a base, while the imidazolium cation can stabilize transition states or activate substrates. A notable application is in the synthesis of cyclic carbonates from olefins and carbon dioxide, a process that aligns with the principles of green chemistry by utilizing a renewable C1 feedstock.[3]



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References

- 1. 1,3-Dimethylimidazolium bicarbonate | C₆H₁₀N₂O₃ | CID 44185731 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Metal-free imidazolium hydrogen carbonate ionic liquids as bifunctional catalysts for the one-pot synthesis of cyclic carbonates from olefins and CO₂ - Green Chemistry (RSC)

Publishing) [pubs.rsc.org]

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